

Ceruleinin solvent DMSO concentration optimization

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Ceruleinin

CAS No.: 17397-89-6

Cat. No.: S523218

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Ceruleinin Solubility & Storage Guide

Ceruleinin is highly soluble in DMSO, but its stability is crucial for experimental success. The following table consolidates key data for preparing your stock solutions.

Solvent	Solubility	Notes & Stability
DMSO	10 - 25 mg/mL [1] [2]	Preferred for stock solutions. Unstable in aqueous and basic solutions ; use freshly prepared stock for best results [3].
Ethanol	5 mg/mL [1]	An alternative for stock preparation.
Acetone	20 mg/mL [3]	Suitable for stock solutions.
Water	~0.2 mg/mL [3]	Avoid for long-term storage due to rapid degradation.

Storage Recommendation: Store solid **Ceruleinin** and prepared stock solutions at **-20°C**, protected from light, in a tightly sealed container [3] [2]. Some manufacturers also recommend storage at **2-8°C** [1].

Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol outlines how to prepare a standard 10 mM **Ceruleinin** stock solution.

- **Calculation:** To prepare 1 mL of a 10 mM solution, calculate the mass of **Ceruleinin** needed.
 - **Ceruleinin** Molecular Weight: **223.27 g/mol** [4] [3] [2].
 - $\text{Mass} = (\text{Molarity}) \times (\text{Volume in L}) \times (\text{Molecular Weight})$
 - $\text{Mass} = (0.010 \text{ mol/L}) \times (0.001 \text{ L}) \times (223.27 \text{ g/mol}) = \mathbf{2.23 \text{ mg}}$
- **Weighing:** Accurately weigh out 2.23 mg of **Ceruleinin** powder.
- **Dissolution:** Transfer the powder to a volumetric vial and add 1 mL of pure, anhydrous DMSO. Vortex or sonicate briefly to ensure complete dissolution, resulting in a clear solution [2].
- **Aliquoting and Storage:** Immediately aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at **-20°C or -80°C**, protected from light and moisture [2].

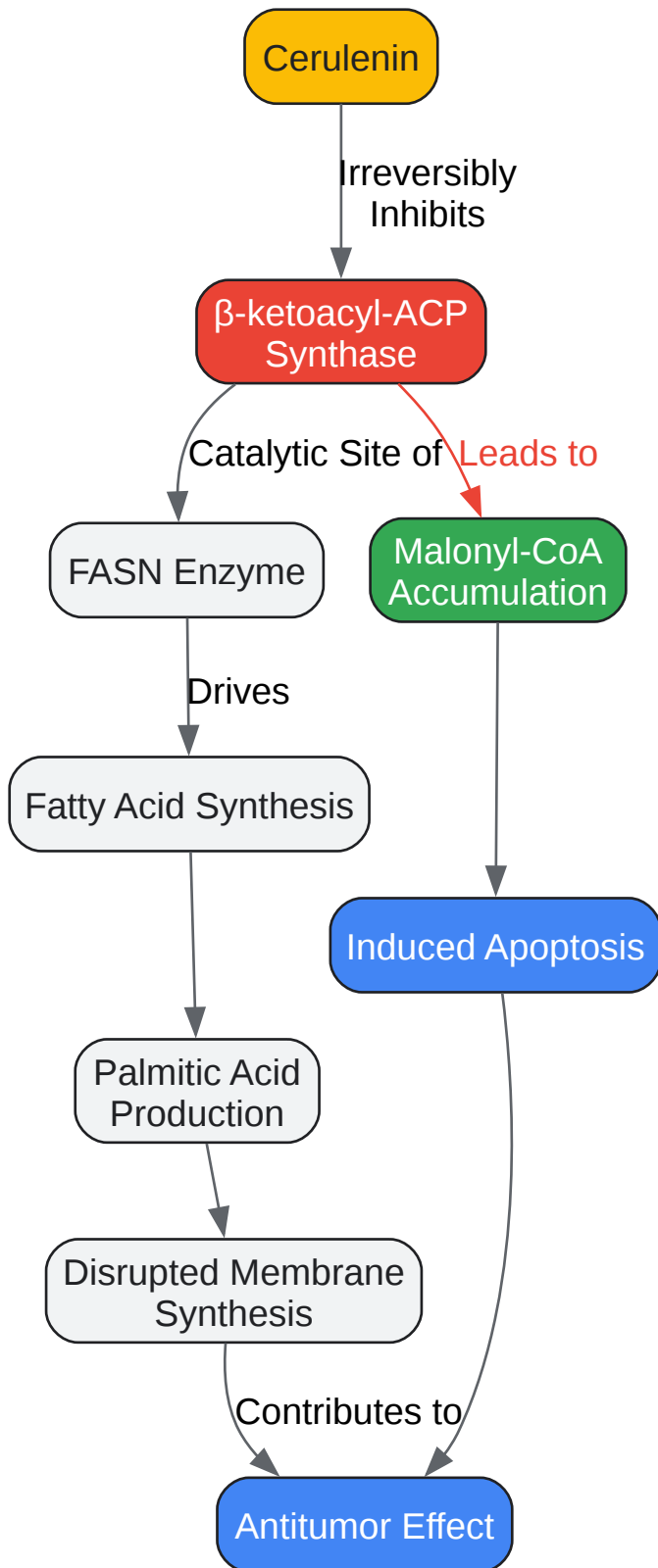
Common Issues & Troubleshooting

Here are solutions to common problems researchers face when working with **Ceruleinin**.

Problem	Possible Cause	Solution & Prevention
Loss of activity	Degraded stock solution; exposure to water or basic pH [3].	Use fresh DMSO aliquots; ensure solvent anhydrous; avoid buffered solutions for stock; aliquot and freeze stock immediately.
Precipitation in assay	DMSO concentration too high; poor aqueous solubility [3].	Keep final DMSO concentration low (e.g., 0.1-0.5%); add stock solution to aqueous buffer while vortexing gently.
Inconsistent results	Degraded compound; inaccurate concentration.	Use freshly prepared stock; confirm concentration with UV-Vis if needed.

Cerulenin's Mechanism of Action

Cerulenin is a natural epoxy-acylamide antibiotic that acts as a potent and **irreversible inhibitor of Fatty Acid Synthase (FASN)** [4] [2]. It specifically binds to the **β -ketoacyl-ACP synthase** domain of FASN, blocking the condensation step in the fatty acid synthesis cycle [4] [1]. This disruption depletes cellular fatty acids and leads to the accumulation of the precursor malonyl-CoA, which can trigger apoptosis, especially in cancer cells with upregulated lipogenesis [2]. The following diagram illustrates this mechanism and its cellular consequences.



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Key Takeaways for Your Experiments

- **Stability is Paramount:** The most critical factor is **Cerulenin's** instability. Always use **freshly prepared stock solutions** and avoid exposing them to water or basic conditions for extended periods [3].
- **Validate Your Stock:** If your experimental results are inconsistent, suspect stock degradation first. Reproducing an experiment with a newly prepared stock is a good troubleshooting step.
- **Match Solvent to Application:** While DMSO is the standard for stock solutions, your assay's final DMSO concentration and compatibility with cells or enzymes must be carefully considered.

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To cite this document: Smolecule. [Cerulenin solvent DMSO concentration optimization]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b523218#cerulenin-solvent-dms0-concentration-optimization>]

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